

Application Note: Step-by-Step Preparation of N-methyl-3-(methylamino)-4-nitrobenzamide

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Compound of Interest

Compound Name: *N-methyl-3-(methylamino)-4-nitrobenzamide*

CAS No.: 1250029-83-4

Cat. No.: B2995256

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Abstract & Strategic Overview

The synthesis of **N-methyl-3-(methylamino)-4-nitrobenzamide** presents a specific regiochemical challenge: installing a methylamino group at the meta position (relative to the carbonyl) while maintaining a nitro group at the para position.

Direct nitration of N-methyl-3-(methylamino)benzamide is prone to poor regioselectivity. Therefore, this protocol utilizes a Nucleophilic Aromatic Substitution (

) strategy starting from 3-fluoro-4-nitrobenzoic acid. The strong electron-withdrawing effect of the para-nitro group activates the ortho-fluorine, facilitating a clean displacement by methylamine.

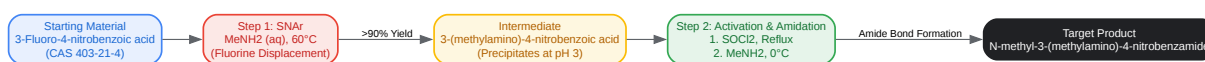
Why this Route?

- **Regiocontrol:** The position of the leaving group (Fluorine) strictly defines the amination site.

- Scalability: The intermediate, 3-(methylamino)-4-nitrobenzoic acid, is a stable solid that precipitates from water, allowing for purification without chromatography.
- Robustness: The subsequent amide coupling uses thionyl chloride (), which is effective even in the presence of the secondary aniline due to the deactivating nature of the ortho-nitro group.

Retrosynthetic Analysis & Reaction Scheme

The synthesis is broken down into two distinct phases to maximize yield and purity.



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Figure 1: Two-stage synthetic pathway leveraging the ortho-nitro effect for SNAr followed by acid chloride activation.

Materials & Equipment

Chemical Reagents

Reagent	CAS Number	Role	Purity / Grade
3-Fluoro-4-nitrobenzoic acid	403-21-4	Starting Material	>98%
Methylamine	74-89-5	Nucleophile	40% w/w in
Thionyl Chloride ()	7719-09-7	Chlorinating Agent	Reagent Grade (>99%)
Dichloromethane (DCM)	75-09-2	Solvent (Step 2)	Anhydrous
DMF	68-12-2	Catalyst	Anhydrous
Hydrochloric Acid (HCl)	7647-01-0	Workup	12 M (Conc.)

Critical Equipment

- Reaction Vessel: 3-neck round-bottom flask (RBF) with reflux condenser and internal temperature probe.
- Addition Funnel: Pressure-equalizing, for controlled addition of reagents.
- pH Meter/Strips: Capable of measuring pH < 1.
- Rotary Evaporator: With vacuum pump (< 10 mbar).

Experimental Protocol

Phase 1: Synthesis of 3-(methylamino)-4-nitrobenzoic acid

Objective: Selective displacement of the fluorine atom by methylamine.

- Setup: Equip a 500 mL 3-neck RBF with a magnetic stir bar, reflux condenser, and temperature probe.

- Charging: Add 3-Fluoro-4-nitrobenzoic acid (10.0 g, 54.0 mmol) to the flask.
- Reagent Addition: Add Methylamine solution (40% aq) (25.0 mL, ~290 mmol, 5.4 equiv).
 - Note: Excess methylamine serves as both the nucleophile and the base to neutralize the carboxylic acid and the HF byproduct.
- Reaction: Heat the yellow suspension to 60–65°C. The solid will dissolve as the salt forms and the reaction proceeds. Stir for 3–4 hours.
 - Checkpoint: Monitor by TLC (Mobile phase: 5% MeOH in DCM with 1% AcOH). Starting material () should disappear; product is more polar.
- Workup:
 - Cool the deep orange/red solution to room temperature (20–25°C).
 - Dilute with water (50 mL).
 - Acidification: Slowly add Conc. HCl dropwise with vigorous stirring until pH reaches 2–3.
 - Observation: The product will precipitate as a bright yellow/orange solid.
- Isolation: Filter the solid using a Büchner funnel. Wash the cake with cold water (mL) to remove methylamine salts.
- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.
 - Expected Yield: 9.5 – 10.2 g (90–96%).
 - Appearance: Yellow crystalline solid.[\[1\]](#)

Phase 2: Synthesis of N-methyl-3-(methylamino)-4-nitrobenzamide

Objective: Conversion of the carboxylic acid to the N-methyl amide via an acid chloride intermediate.

- Activation (Acid Chloride Formation):
 - In a dry 250 mL RBF under atmosphere, suspend the Phase 1 Intermediate (5.0 g, 25.5 mmol) in Anhydrous DCM (50 mL).
 - Add DMF (2 drops) as a catalyst.
 - Add Thionyl Chloride (3.7 mL, 51.0 mmol, 2.0 equiv) dropwise.
 - Heat to Reflux (40°C) for 2 hours.
 - Checkpoint: The suspension should clear as the acid chloride forms.
 - Evaporation: Remove solvent and excess under reduced pressure. Re-dissolve the residue in anhydrous DCM (50 mL).
- Amidation:
 - Prepare a solution of Methylamine (2.0 M in THF) (38 mL, 76 mmol, 3.0 equiv) in a separate flask and cool to 0°C.
 - Alternative: Aqueous methylamine (40%) can be used if a biphasic system (DCM/Water) is acceptable, but anhydrous conditions (THF/DCM) generally yield cleaner products for amides.
 - Addition: Slowly add the DCM solution of the acid chloride to the cold methylamine solution over 30 minutes. Maintain temperature < 10°C.
- Completion: Allow the mixture to warm to room temperature and stir for 1 hour.
- Workup:
 - Quench with water (50 mL).

- Separate the organic layer.[1][2][3][4] Extract the aqueous layer with DCM (mL).
- Combine organics and wash with Sat.[5] (to remove unreacted acid) and Brine.
- Dry over , filter, and concentrate.[4]
- Purification:
 - The crude product is usually pure enough (>95%).
 - Recrystallization: If necessary, recrystallize from Ethanol/Water (1:1). Dissolve in hot ethanol, add water until turbid, and cool.

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Target Range	Impact of Deviation
Step 1 Temperature	60–65°C	<50°C: Incomplete conversion. >80°C: Potential degradation or dinitration byproducts (rare).
Step 1 pH (Workup)	pH 2–3	pH > 4: Product remains as carboxylate salt (yield loss). pH < 1: Protonation of aniline (reversible, but unnecessary salt load).
Step 2 Stoichiometry	2.0 eq	<1.5 eq: Incomplete acid chloride formation.
Amine Addition Rate	Slow (Dropwise)	Fast addition: Exotherm may cause side reactions or solvent boiling.

Troubleshooting Guide

- Issue: Low yield in Step 1 precipitation.
 - Cause: Final pH is too high.
 - Solution: Check pH carefully; the product is an amino-acid and has an isoelectric point. Ensure pH is near 2-3 to protonate the carboxylate but not the deactivated nitro-aniline.
- Issue: Product in Step 2 is an oil/sticky solid.
 - Cause: Residual DMF or solvent.
 - Solution: Triturate the oil with cold diethyl ether or hexanes to induce crystallization.

Analytical Characterization (Expected Data)

Target Compound: **N-methyl-3-(methylamino)-4-nitrobenzamide** Molecular Formula:

Molecular Weight: 209.20 g/mol

- ¹H NMR (400 MHz, DMSO-d₆):
 - 8.50 (br q, 1H, Amide NH).
 - 8.15 (br q, 1H, Aniline NH).
 - 8.05 (d, J=9.0 Hz, 1H, H-5 aromatic, ortho to).
 - 7.40 (d, J=2.0 Hz, 1H, H-2 aromatic).
 - 7.15 (dd, J=9.0, 2.0 Hz, 1H, H-6 aromatic).
 - 2.95 (d, 3H, N-Me Amine).
 - 2.80 (d, 3H, N-Me Amide).
 - Note: The H-5 proton is significantly deshielded by the adjacent nitro group. The H-2 proton is shielded relative to H-5 due to the ortho-amino group.

References

- BenchChem Technical Support. "Synthesis of Methyl 3-(methylanino)-4-nitrobenzoate." BenchChem Protocols, 2025.[1][2][6] (Analogous conditions).
- Google Patents. "Synthetic method of N-methyl-4-(methylanino)-3-nitrobenzamide (CN104356022A)." Google Patents, 2015. (Describes the regioisomer synthesis using the same acid chloride strategy).
- CymitQuimica. "3-Fluoro-4-nitrobenzoic acid Product Data." CymitQuimica Catalog, 2025. (Starting material properties).
- MDPI. "Synthesis of N-[(4-Nitrophenyl)amino]methyl}benzamide." [7] Molbank, 2014. (General benzamide synthesis references).

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. patents.justia.com [patents.justia.com]
- 4. derpharmachemica.com [derpharmachemica.com]
- 5. stacks.cdc.gov [stacks.cdc.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]

- [7. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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